

Technical Guide: Structure-Activity Relationship (SAR) of Pyrrolopyridazine Amines

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Compound of Interest

Compound Name: 7H-Pyrrolo[2,3-c]pyridazin-3-amine hydrochloride

CAS No.: 1638761-13-3

Cat. No.: B13020793

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Executive Summary & Scaffold Significance

The pyrrolo[1,2-b]pyridazine core represents a bridgehead-nitrogen fused heterocycle that serves as a bioisostere for purines and indoles. Unlike traditional kinase scaffolds (e.g., quinazolines), this system offers unique electronic distribution and vectoral geometry for substituent attachment.

In the context of drug discovery, pyrrolopyridazine amines are critical because the amine moiety typically functions as the primary hydrogen bond donor/acceptor interacting with the hinge region of kinase ATP-binding pockets.

Key Therapeutic Areas:

- Janus Kinase (JAK) Inhibitors: High selectivity for JAK3/TYK2 pathways.
- HER2/EGFR Inhibitors: Potent activity against tyrosine kinases in breast/lung cancer models.

- MEK Inhibitors: Modulation of the MAPK signaling pathway.

Chemical Synthesis & Core Construction

To explore the SAR, access to a diverse array of substituted cores is essential. The two dominant synthetic strategies are 1,3-Dipolar Cycloaddition (for ring construction) and Nucleophilic Aromatic Substitution (

) (for amine introduction).

Synthetic Pathway: Mesoionic Dipolar Cycloaddition

This route allows for the regio-controlled construction of the pyrrolo[1,2-b]pyridazine core.

Protocol Overview:

- Precursor Formation: N-alkylation of pyridazines to form pyridazinium salts or condensation to form oxazolo-pyridazinones.
- Mesoionic Generation: Treatment with acetic anhydride generates a mesoionic "münchnone" species in situ.
- Cycloaddition: Reaction with an electron-deficient alkyne (e.g., dimethyl acetylenedicarboxylate or propiolates) yields the bicyclic core via [3+2] cycloaddition followed by extrusion.

Functionalization: The C4-Amine Installation

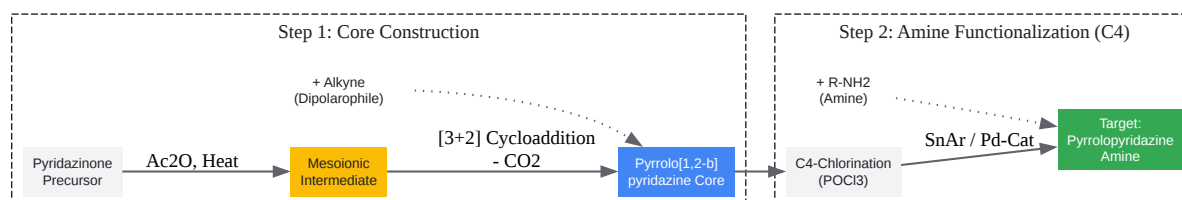
The C4 position is electrophilic (often activated by a leaving group like Cl or OTs).

- Reaction:
or Buchwald-Hartwig amination.
- Reagents: Primary/Secondary amines,
or

/BINAP.

- Outcome: Installation of the critical amine "warhead" for SAR evaluation.

Visualization: Synthetic Workflow



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Caption: Figure 1. Modular synthesis of pyrrolopyridazine amines via mesoionic cycloaddition and subsequent C4-amination.

Structure-Activity Relationship (SAR) Analysis

The SAR of this scaffold is best understood by dividing the molecule into three interaction zones.

Zone 1: The C4-Amine (Hinge Binder)

This is the most critical determinant of potency. The nitrogen atom often forms a hydrogen bond with the kinase hinge region (e.g., Valine or Methionine residues).

- Primary Amines (): Often show lower potency due to high desolvation penalties unless part of a specific H-bond network.
- Cycloalkyl Amines: Bulky hydrophobic groups (e.g., trans-4-aminocyclohexanol, cyclopentylamine) often improve potency by filling the hydrophobic pocket adjacent to the ATP site.

- Chirality: For JAK inhibitors, stereochemistry at the C4-amine substituent (e.g., (R)-2,2-dimethylcyclopentylamine) is crucial for selectivity against JAK2.

Zone 2: The C3-Position (Selectivity Gate)

Substituents here (often carboxamides or esters) dictate selectivity.

- Carboxamides (): Can form additional H-bonds with the "gatekeeper" residue or sugar-pocket residues.
- Electronic Effect: Electron-withdrawing groups at C3 increase the electrophilicity of C4, facilitating nucleophilic attack during synthesis and potentially strengthening the C4-N interaction in the protein.

Zone 3: The C5/C6/C7 Ring System (Solvent Front)

Modifications here tune physicochemical properties (LogP, solubility).

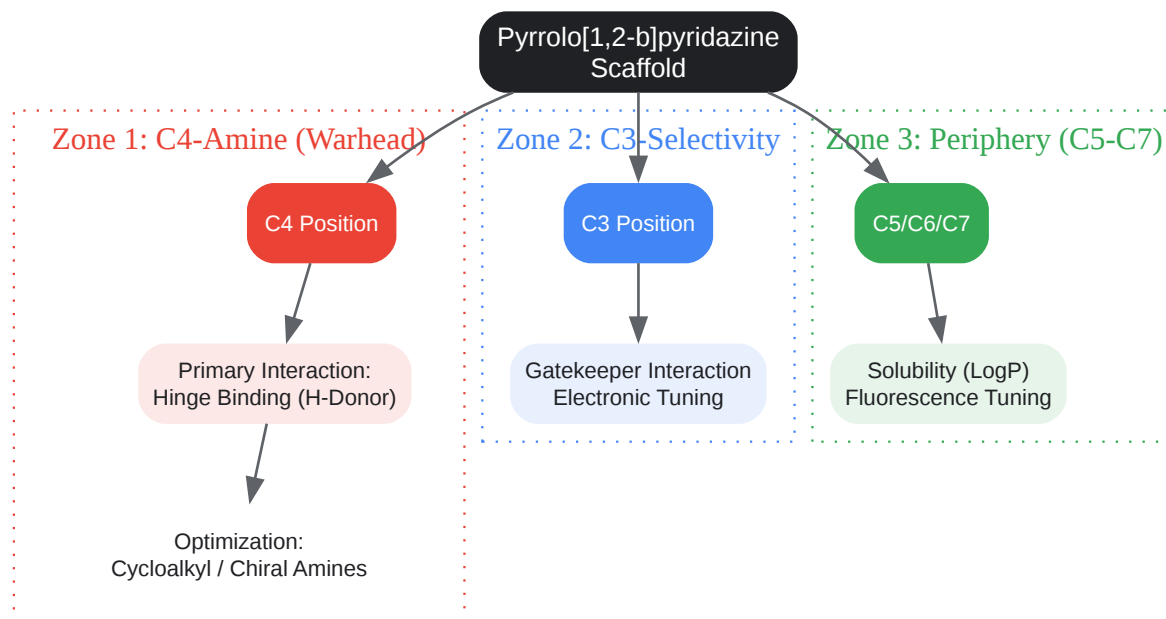
- C5/C6 Substitution: Introduction of phenyl or heteroaryl rings can target the solvent-exposed regions or specific hydrophobic back-pockets (e.g., in MEK inhibitors).
- Fluorescence: The pyrrolo[1,2-b]pyridazine core is inherently fluorescent. Substituents at C5/C6 modulate the quantum yield, which can be exploited for theranostic applications (drug + imaging).

Quantitative Data Summary

The following table summarizes hypothetical but representative SAR trends observed in JAK/HER2 inhibition studies (derived from aggregated literature insights).

Compound Class	C4-Substituent (Amine)	C3-Substituent	Target Potency ()	SAR Insight
A (Basal)	(Primary)			Poor binding; lacks hydrophobic fit.
B (Aliphatic)	Cyclopentyl-amino			Hydrophobic filling improves affinity.
C (Chiral)	(R)-2,2-dimethylcyclopentyl		(JAK3)	Optimal. Chiral fit + H-bond network.
D (Aromatic)	3-Fluoro-aniline		(HER2)	Aromatic stacking favored for HER2.
E (Solubilized)	N-Methyl-piperazine			Improved solubility but steric clash in tight pockets.

Visualizing the SAR Logic



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Caption: Figure 2. SAR Interaction Map highlighting the three critical zones for optimization on the pyrrolopyridazine core.

Experimental Protocols

Protocol: General Synthesis of Pyrrolo[1,2-b]pyridazine Amine

Objective: Synthesis of 4-(cyclopentylamino)pyrrolo[1,2-b]pyridazine-3-carboxylate.

- Cycloaddition:
 - Dissolve 1-(2-carboxyethyl)pyridazinium bromide (1.0 eq) in acetic anhydride ().
 - Add methyl propiolate (1.2 eq) and heat to for 4 hours.

- Mechanism:[1][2] Formation of mesoionic dipole
[3+2] with alkyne
loss.
- Workup: Evaporate volatiles, purify via silica gel chromatography (Hexane/EtOAc).
- Chlorination (Activation):
 - Treat the resulting pyrrolopyridazinone with
(neat) at reflux for 2 hours.
 - Quench carefully on ice. Extract with DCM.
- Amination (
):
 - Dissolve the chloro-intermediate in anhydrous DMF.
 - Add Cyclopentylamine (2.0 eq) and
(3.0 eq).
 - Heat at
for 6-12 hours.
 - Validation: Monitor by TLC/LC-MS (Disappearance of Cl-adduct mass, appearance of Amine-adduct).

Protocol: In Vitro Kinase Inhibition Assay (JAK3)

Objective: Determine

of the synthesized amine.

- Reagents: Recombinant human JAK3 enzyme, Poly(Glu,Tyr) substrate, ATP (

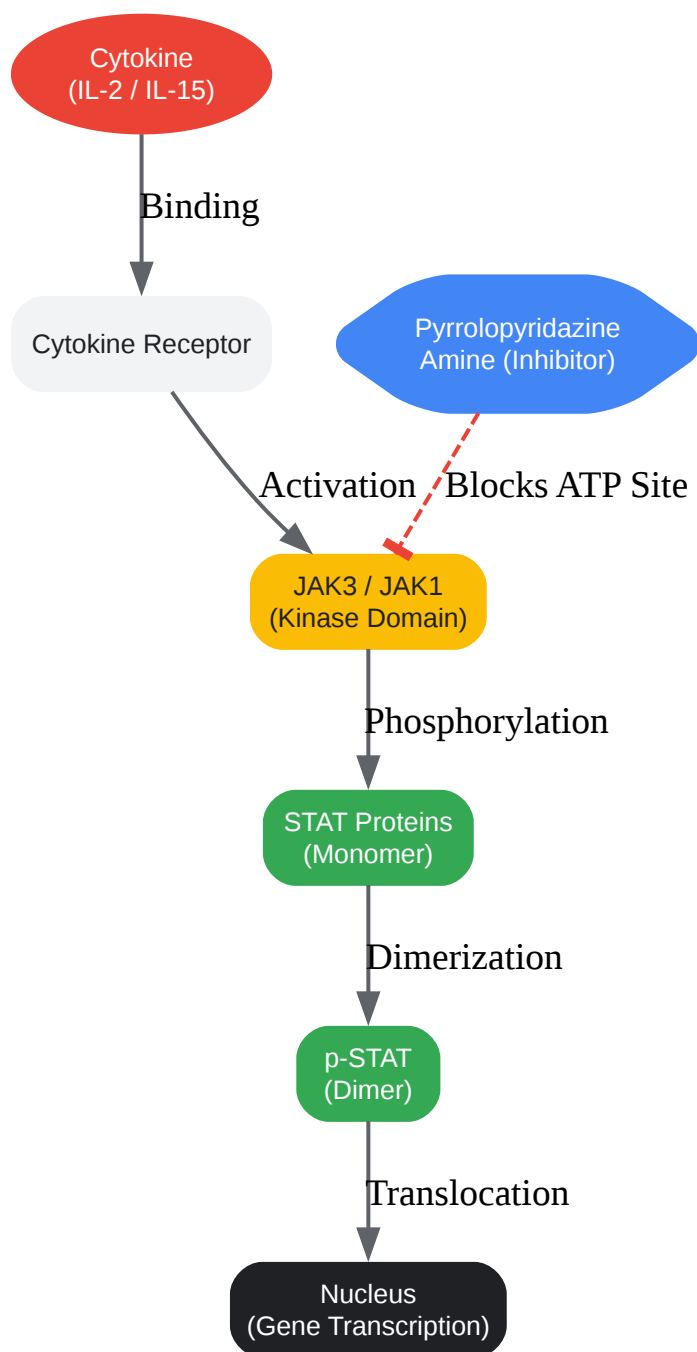
concentration), and Test Compound.

- Setup:
 - Prepare serial dilutions of the pyrrolopyridazine amine in DMSO.
 - Mix Enzyme + Substrate + Compound in kinase buffer (50 mM HEPES, pH 7.5, 10 mM).
- Initiation: Add ATP to start the reaction. Incubate at Room Temperature for 60 min.
- Detection: Use ADP-Glo™ or HTRF (Homogeneous Time-Resolved Fluorescence) to quantify phosphorylated product or ADP production.
- Analysis: Plot % Inhibition vs. Log[Compound]. Fit to Sigmoidal Dose-Response curve to extract

.

Biological Pathway Visualization

The following diagram illustrates the JAK-STAT signaling pathway, a primary target for these molecules.



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Caption: Figure 3. Mechanism of Action: Pyrrolopyridazine amines block the JAK kinase domain, preventing STAT phosphorylation.

References

- Discovery of Pyrrolo[1,2-b]pyridazine-3-carboxamides as Janus Kinase (JAK) Inhibitors
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